

# Chemical and Biological Profile of Batabulin Sodium

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## Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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Table 1: Basic Characteristics of Batabulin Sodium

Property	Description
Synonyms	T138067 sodium [1]
Molecular Weight	393.24 g/mol [1]
Molecular Formula	C13H6F6NNaO3S [1]
CAS Number	195533-98-3 [1]
Mechanism of Action	Covalently binds to $\beta$ -tubulin isotypes, disrupting microtubule polymerization, leading to cell-cycle arrest (G2/M) and apoptosis [1] [2].
Primary Solubility Data	Soluble in DMSO (100 mg/mL or 317.87 mM) and Ethanol (100 mg/mL or 269.35 mM) [1] [2].

## Experimental Protocol for Solubility Determination

The following protocol provides a methodology to empirically determine the solubility of **Batabulin sodium** in corn oil, as this specific data is not available in the literature.

## 1. Materials

- **Active Pharmaceutical Ingredient (API): Batabulin sodium** (HY-13563A) [1].
- **Vehicle:** High-quality, refined corn oil.
- **Equipment:** Analytical balance, heating mantle or water bath, magnetic stirrer with hotplate, vortex mixer, centrifuge, syringe filters (0.45  $\mu\text{m}$ , non-aqueous compatible), HPLC system with UV detector.

## 2. Preliminary Saturation and Visual Inspection

- **Step 1:** Place 1 mL of corn oil into a 2 mL clear glass vial.
- **Step 2:** Add **Batabulin sodium** to the corn oil in small increments (e.g., 0.1 mg).
- **Step 3:** After each addition, gently heat the mixture to **40-50°C** (to simulate physiological temperature and enhance dissolution) and vortex vigorously for 5-10 minutes.
- **Step 4:** Observe the solution visually against a black and white background for undissolved API particles. The point at which particles persist after vigorous mixing and do not dissolve upon further heating is the preliminary saturation point.

## 3. Quantitative Solubility Measurement

- **Step 1:** Prepare a saturated solution by adding an excess of **Batabulin sodium** to corn oil (based on the preliminary test). Stir the mixture continuously at a controlled temperature (e.g., 37°C) for 24-48 hours to reach equilibrium [3].
- **Step 2:** Centrifuge the saturated solution at high speed (e.g., 10,000-15,000 x g) for 15-30 minutes to separate any undissolved solid.
- **Step 3:** Carefully withdraw the supernatant and filter it through a 0.45  $\mu\text{m}$  syringe filter pre-warmed to the same temperature.
- **Step 4:** Dilute an aliquot of the filtered supernatant with a suitable HPLC solvent (e.g., methanol or acetonitrile).
- **Step 5:** Quantify the concentration of **Batabulin sodium** using a pre-validated HPLC-UV method. Compare the peak area to a standard calibration curve of **Batabulin sodium** in the same diluent.

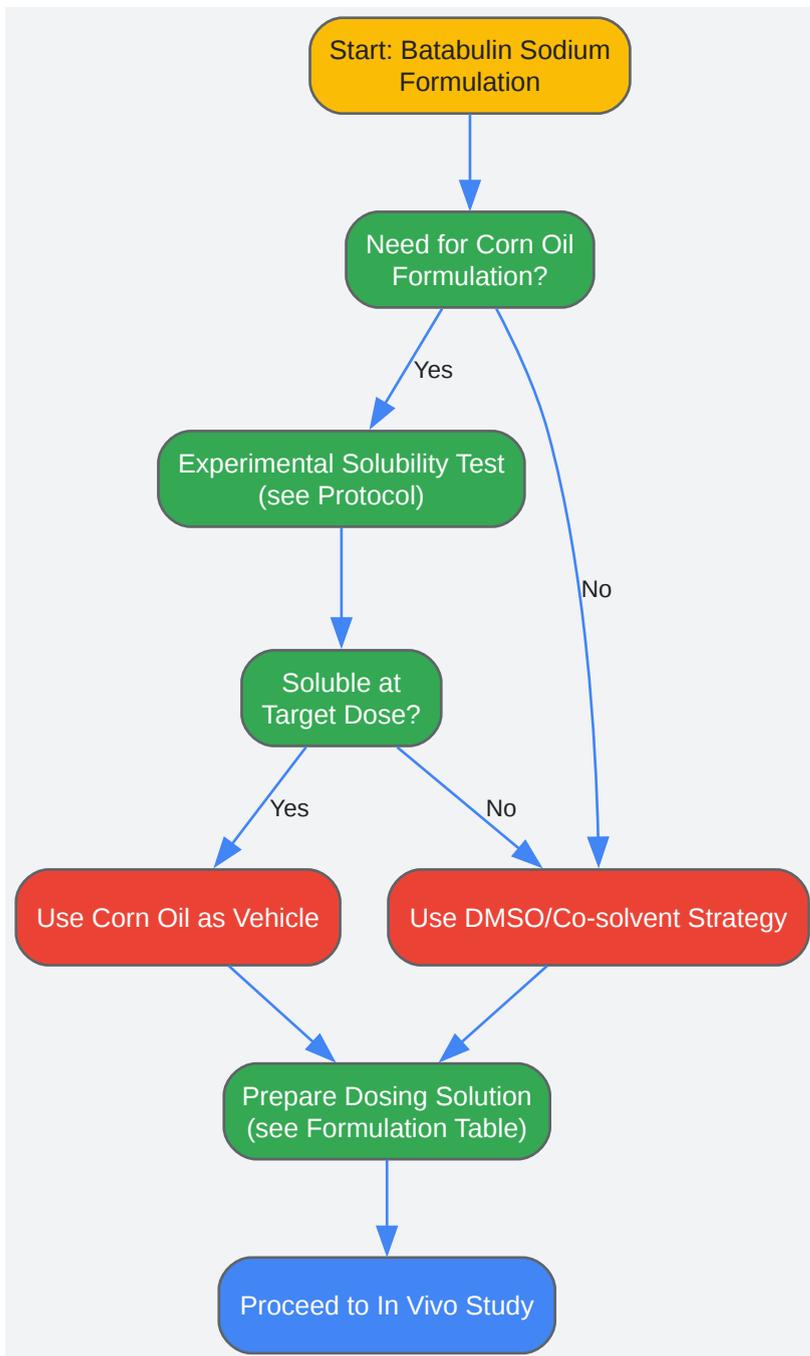
## Formulation Strategy and Protocol

Given the established solubility of **Batabulin sodium** in DMSO and ethanol, a standard protocol for preparing a stock solution and subsequent dosing formulation is recommended.

Table 2: Formulation Preparation Guide

Step	Protocol	Notes & Considerations
<b>1. Stock Solution</b>	Dissolve Batabulin sodium in DMSO to create a concentrated stock (e.g., 50-100 mM).	Use freshly opened DMSO. Sonication may be needed. Stock solutions are stable at -80°C for 6 months [1].
<b>2. Dosing Solution</b>	Dilute the DMSO stock solution into pre-warmed corn oil. Vortex thoroughly to ensure homogeneity.	The final concentration of DMSO in the corn oil should be kept as low as possible (e.g., 1-5%) to minimize its biological effects.
<b>3. Administration</b>	Administer the formulation via oral gavage or intraperitoneal injection.	For IP injection, ensure sterility by filtering the solution through a 0.22 µm filter. Homogenize the formulation immediately before dosing.

**Workflow Overview:** The following diagram summarizes the decision-making process for formulating **Batabulin sodium**, incorporating the experimental protocol above.



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## Critical Experimental Considerations

- **Vehicle Interference:** Corn oil is a complex lipid mixture. Ensure that the corn oil and any co-solvents do not interfere with the HPLC analysis of **Batabulin sodium**. Method development and validation are crucial.

- **Stability:** The chemical stability of **Batabulin sodium** in corn oil at various temperatures should be investigated over time. The compound is known to be sensitive to moisture [1].
- **In Vivo Correlation:** Even if a homogeneous solution is formed, monitor the formulation post-administration. Precipitation upon contact with gastric fluids or peritoneal cavity fluid is a known risk for lipophilic drugs.

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## References

1. Batabulin sodium (T138067 sodium) | Antitumor Agent [medchemexpress.com]
2. Batabulin (T138067) | Antitumor Agent [medchemexpress.com]
3. Approaches, Strategies and Procedures for Identifying Anti ... [mdpi.com]

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